

# Personal protective equipment for handling Mca-SEVKMDAEFRK(Dnp)RR-NH2

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## Compound of Interest

Compound Name: Mca-SEVKMDAEFRK(Dnp)RR-NH2

Cat. No.: B12382480

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## Essential Safety and Handling Guide for Mca-SEVKMDAEFRK(Dnp)RR-NH2

This guide provides crucial safety and logistical information for the handling and disposal of the fluorogenic peptide substrate, **Mca-SEVKMDAEFRK(Dnp)RR-NH2**, tailored for researchers, scientists, and professionals in drug development.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Mca-SEVKMDAEFRK(Dnp)RR-NH2** is not readily available, data from similar Mca and Dnp-containing compounds suggest that it should be handled with care. The compound is a solid and potential hazards include irritation of the eyes, skin, and respiratory tract.<sup>[1]</sup> The following PPE is mandatory to minimize exposure.

Personal Protective Equipment (PPE)	Specifications and Purpose
Eye Protection	Chemical safety goggles or a face shield to protect against dust particles and splashes.
Hand Protection	Nitrile gloves. Inspect gloves prior to use and dispose of them properly after handling.
Body Protection	A lab coat should be worn at all times. Ensure it is buttoned to provide maximum coverage.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter.

## Handling and Storage

Proper handling and storage are vital to maintain the integrity of the compound and ensure laboratory safety.

Storage:

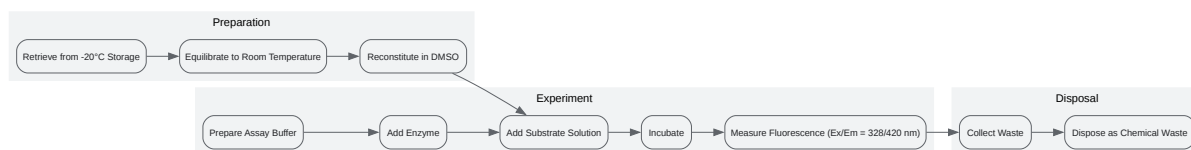
- Upon receipt, store the compound at -20°C for long-term stability.[\[2\]](#)[\[3\]](#)
- The product is typically shipped with polar packs to maintain a cool temperature during transit.[\[4\]](#)

Handling:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust.[\[1\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Prevent the formation of dust and aerosols during handling.[\[1\]](#)
- The compound is soluble in DMSO.[\[2\]](#) Prepare solutions in a fume hood.

## Experimental Workflow

The following diagram outlines the standard workflow for using **Mca-SEVKMDAEFRK(Dnp)RR-NH2** in a typical enzyme activity assay. This peptide is a fluorogenic substrate used to measure the activity of enzymes like BACE-1 and thimet oligopeptidase.[4] Upon cleavage, the 7-methoxycoumarin (Mca) group is separated from the 2,4-dinitrophenyl (Dnp) quencher, resulting in an increase in fluorescence.[3][4]



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## References

- 1. [iscabiochemicals.com](http://iscabiochemicals.com) [[iscabiochemicals.com](http://iscabiochemicals.com)]
- 2. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- 3. [genscript.com](http://genscript.com) [[genscript.com](http://genscript.com)]
- 4. Mca-SEVNLDAEFRK(Dnp)RR-NH2 Fluorogenic Peptide Substrate (ES004) by R&D Systems, Part of Bio-Techne [[bio-technique.com](http://bio-technique.com)]
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